

Physical properties of 1-Phenylcyclobutanecarbonitrile (boiling point, density)

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Compound of Interest

Compound Name: 1-Phenylcyclobutanecarbonitrile

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Technical Guide: Physicochemical Properties of 1-Phenylcyclobutanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Phenylcyclobutanecarbonitrile**, a valuable intermediate in pharmaceutical synthesis. The data presented herein is compiled from verified sources to ensure accuracy and reliability for research and development applications.

Quantitative Physical Properties

The boiling point and density of **1-Phenylcyclobutanecarbonitrile** are critical parameters for its handling, purification, and use in synthetic processes. The table below summarizes these properties.

Physical Property	Value	Conditions
Boiling Point	85 °C	at 0.3 mmHg[1]
Density	1.03 g/cm ³	Standard conditions

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the boiling point under reduced pressure and the density of liquid compounds like **1-Phenylcyclobutanecarbonitrile**.

1-Phenylcyclobutanecarbonitrile.

Determination of Boiling Point at Reduced Pressure

Objective: To determine the boiling point of a liquid at a pressure below atmospheric pressure, which is essential for compounds that decompose at their atmospheric boiling point or have very high boiling points.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a thermometer. The apparatus is connected to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** A small volume of **1-Phenylcyclobutanecarbonitrile** is placed in the round-bottom flask along with a boiling chip or a magnetic stirrer to ensure smooth boiling.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 0.3 mmHg).
- **Heating:** The sample is gradually heated using a heating mantle.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb and in the condenser. This temperature is the boiling point at the recorded pressure.
- **Data Recording:** The observed boiling point and the corresponding pressure are recorded.

Determination of Density

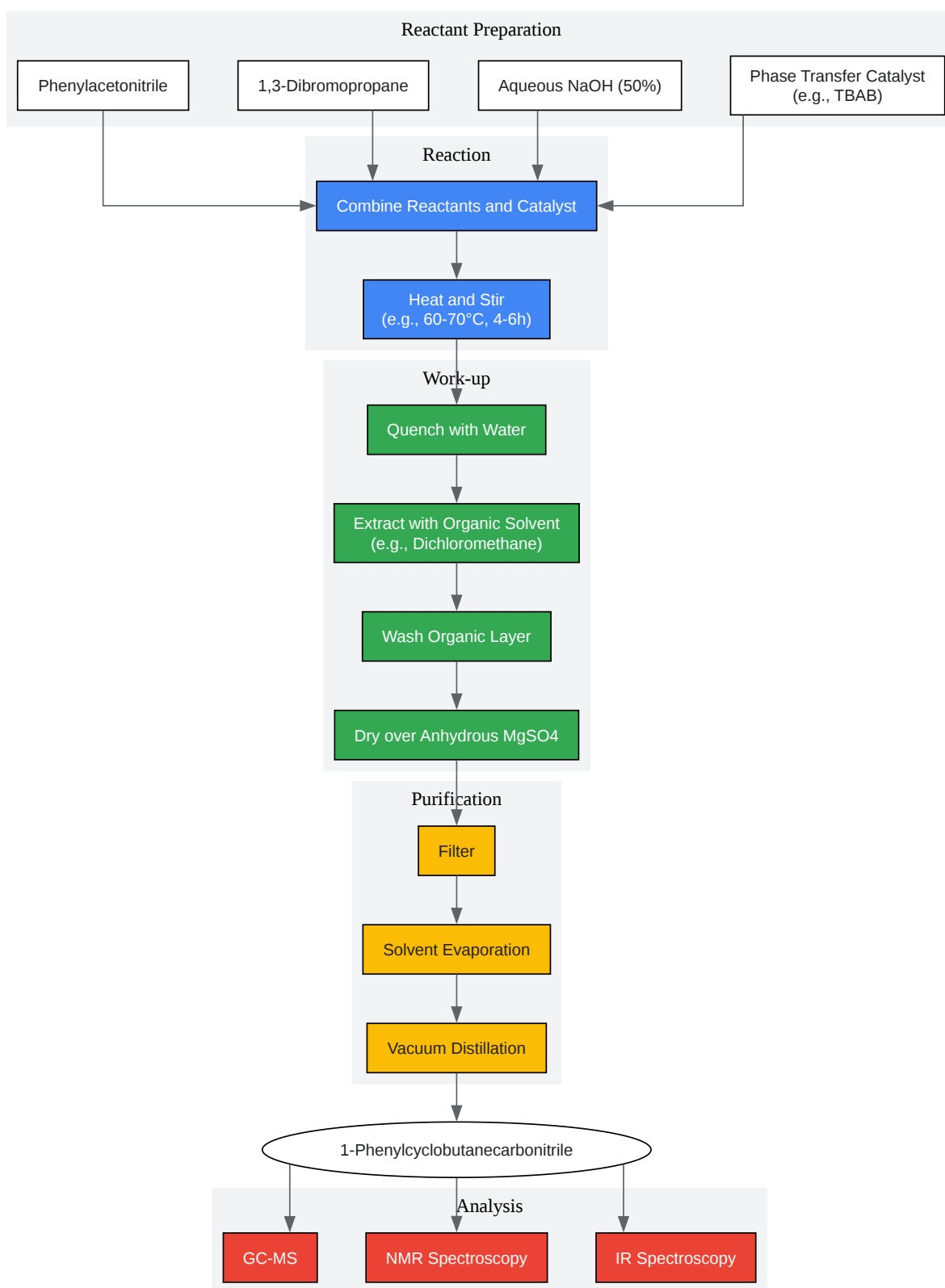
Objective: To determine the mass per unit volume of a liquid.

Methodology:

- **Mass Measurement of Empty Pycnometer:** A clean, dry pycnometer (a specific gravity bottle) is weighed accurately on an analytical balance.
- **Filling the Pycnometer:** The pycnometer is filled with **1-Phenylcyclobutanecarbonitrile**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Mass Measurement of Filled Pycnometer:** The filled pycnometer is weighed.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at a specific temperature. The mass is measured, and the volume of the pycnometer is calculated.
- **Calculation:** The density of **1-Phenylcyclobutanecarbonitrile** is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

Synthesis Workflow

The synthesis of **1-Phenylcyclobutanecarbonitrile** is typically achieved through the alkylation of phenylacetonitrile with 1,3-dibromopropane. A phase-transfer catalyst is often employed to facilitate the reaction between the aqueous and organic phases. The following diagram illustrates a typical experimental workflow for this synthesis.



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Caption: Experimental workflow for the synthesis of **1-Phenylcyclobutanecarbonitrile**.

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References

- 1. FR2424898A1 - Prepn. of i-phenyl cyclopentane carboxylic acid - by reaction of phenyl acetonitrile with a butane di:halide, followed by hydrolysis - Google Patents [patents.google.com]
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